Application Note: 3-Pyrazol-1-yl-L-alanine in Drug Discovery

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Compound of Interest

Compound Name:	*3-Pyrazol-1-yl-L-alanine 2HCl*
Cat. No.:	*B7779307*

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Executive Summary

3-Pyrazol-1-yl-L-alanine is a structural analogue of L-Histidine where the imidazole ring is replaced by a pyrazole moiety attached via the N1 nitrogen.[1] In drug discovery, it serves as a critical bioisostere for probing the electrostatic and steric requirements of Histidine residues in bioactive peptides and proteins.

Unlike Histidine (

), the pyrazole side chain (

) remains uncharged at physiological pH.[1] This unique property allows researchers to decouple the effects of hydrogen bonding from positive charge within a binding pocket, making it an indispensable tool for Mechanism of Action (MoA) studies and increasing peptide metabolic stability.

Physicochemical Profile & Bioisosterism[1][2][3]

To effectively deploy 3-Pyrazol-1-yl-L-alanine, one must understand how it differs from the native Histidine residue.[1]

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Table 1: Comparative Properties (Histidine vs. 3-Pyrazol-1-yl-L-alanine)

Feature	L-Histidine (His, H)	3-Pyrazol-1-yl-L-alanine (Pza)	Impact on Drug Design
Heterocycle	Imidazole (1,3-diazole)	Pyrazole (1,2-diazole)	Altered geometry and dipole moment.[1]
Attachment	C4 (or C5) to -carbon	N1 to -carbon	Pza has a slightly longer reach and different rotational freedom.[1]
Side Chain	~6.0	~2.5 (Conjugate Acid)	Pza is neutral at pH 7.4, eliminating charge-based interactions.[1]
H-Bonding	Donor (NH) & Acceptor (N:)[1]	Acceptor only (N2)	Pza cannot donate H-bonds (N1 is alkylated).[1]
Tautomerism	Yes (vs tautomers)	No (Fixed N1 substitution)	Removes tautomeric ambiguity in SAR studies.
Metabolic Stability	Moderate	High	Pyrazole is resistant to many proteases targeting basic residues.[1]

Structural Visualization

The following diagram illustrates the structural differences and the protonation states at physiological pH.

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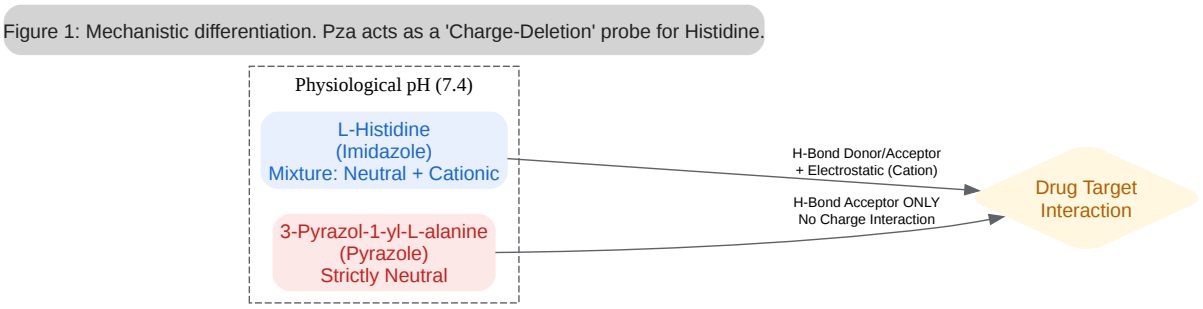

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[1]
Key Applications in Drug Discovery

Application A: The "Histidine Scan" (Charge vs. Geometry)

When a Histidine residue is critical for potency, it is often unclear if the interaction is driven by the positive charge (cation-

or salt bridge) or hydrogen bonding.

- Strategy: Replace His with Pza.
- Interpretation:
  - If Potency is Maintained: The interaction is likely steric or H-bond acceptor driven.[1] The positive charge is not required.[1]
  - If Potency is Lost: The interaction requires a protonated nitrogen (salt bridge) or an H-bond donor (which Pza lacks).[1]

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Application B: Improving Metabolic Stability

Peptides containing basic residues (Arg, Lys, His) are prime targets for trypsin-like proteases.[1]

- Mechanism: Pza reduces the overall basicity of the peptide sequence.[1] Its non-natural structure also disrupts the induced fit required by many proteolytic enzymes, extending the plasma half-life (

) of peptide therapeutics.[1]

Application C: Kinase Inhibitor Scaffolds

Many small molecule kinase inhibitors utilize a pyrazole core to mimic the adenine ring of ATP.[1] Incorporating Pza into peptide-based kinase inhibitors (pseudosubstrates) allows for the covalent linking of this "warhead" pharmacophore into a specific peptide sequence, creating highly selective, bi-dentate inhibitors.

Experimental Protocol: Fmoc-Solid Phase Peptide Synthesis (SPPS)

Incorporating 3-Pyrazol-1-yl-L-alanine is straightforward but requires specific attention to coupling efficiency due to the electronic properties of the pyrazole ring.[1]

Reagents Required:

- Resin: Rink Amide (for C-term amides) or Wang (for C-term acids).[1]
- Amino Acid: Fmoc-3-Pyrazol-1-yl-L-alanine (commercially available).[1]
  - Note: Side chain protection is generally not required for Pza because the N1 is alkylated and N2 is not sufficiently nucleophilic to be acylated under standard conditions.[1]
- Coupling Agents: HATU or HCTU (Preferred over DIC/HOBt for non-canonical residues).[1]
- Base: Diisopropylethylamine (DIPEA).[1]
- Solvent: DMF (Anhydrous).[1]

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Step-by-Step Synthesis Workflow

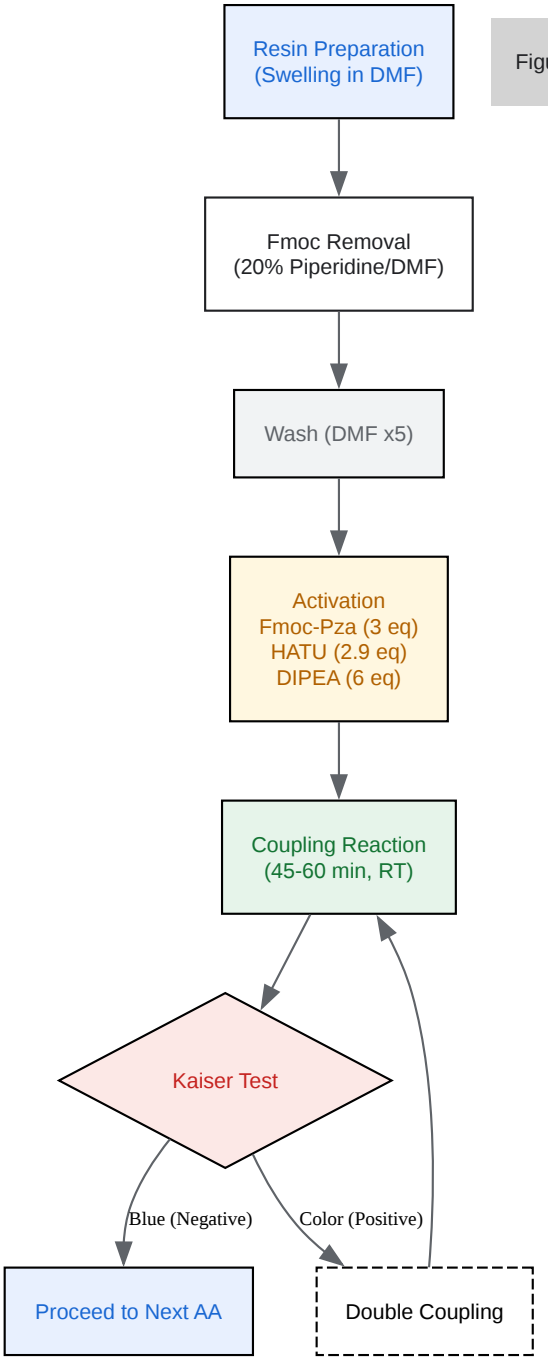

Figure 2: Fmoc-SPPS Incorporation Cycle for 3-Pyrazol-1-yl-L-alanine

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Detailed Procedure

- Resin Swelling: Swell resin (e.g., Rink Amide MBHA, 0.5 mmol/g) in DMF for 30 mins.
- Fmoc Deprotection: Treat with 20% piperidine in DMF (

  min). Wash with DMF (

  min).[1]
- Activation:
  - Dissolve Fmoc-3-Pyrazol-1-yl-L-alanine (3.0 equivalents relative to resin loading) in minimal DMF.[1]
  - Add HATU (2.9 eq).[1]
  - Add DIPEA (6.0 eq) immediately before adding to the resin.[1]
  - Tip: Pre-activation for 30-60 seconds is sufficient.[1]
- Coupling: Shake/agitate at room temperature for 45–60 minutes.
  - Optimization: For difficult sequences (aggregation prone), perform a double coupling (

    min) or elevate temperature to 50°C (microwave assisted).[1]
- Monitoring: Perform a Kaiser test (ninhydrin).[1][2]
  - Result: The resin beads should be colorless (complete coupling).
- Cleavage: Standard TFA cleavage cocktail (TFA/TIPS/Water 95:2.5:2.5) works well. The pyrazole ring is stable to TFA.[1]

Troubleshooting & Optimization

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Issue	Probable Cause	Solution
Incomplete Coupling	Steric hindrance or aggregation.[1]	Switch to HATU/HOAt activation. Use microwave heating (50°C, 10 min).
Low Solubility	Hydrophobicity of the pyrazole ring.[1]	Dissolve Fmoc-Pza in NMP (N-methyl-2-pyrrolidone) instead of DMF.
Side Reactions	N2-acylation (Rare).[1]	Ensure no large excess of acylating agent is left for prolonged periods.[1] N2 is weakly basic but generally safe.[1]
Retention Time Shift	Change in polarity vs. His.	Pza is more hydrophobic than His.[1] Expect a later elution on Reverse-Phase HPLC (C18).

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